

preparing HFI-437 stock solutions for research

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Compound of Interest

Compound Name: HFI-437

Cat. No.: B15136100

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Application Notes and Protocols for HFI-437

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **HFI-437** stock solutions for use in research settings. **HFI-437** is a potent, non-peptidic inhibitor of insulin-regulated aminopeptidase (IRAP) with a K_i of 20 nM, and it is recognized as a cognitive enhancer.^[1] Accurate preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results.

HFI-437: Physicochemical and Solubility Data

A summary of the key physicochemical properties of **HFI-437** is presented in the table below for easy reference. This information is essential for accurate calculations and solution preparation.

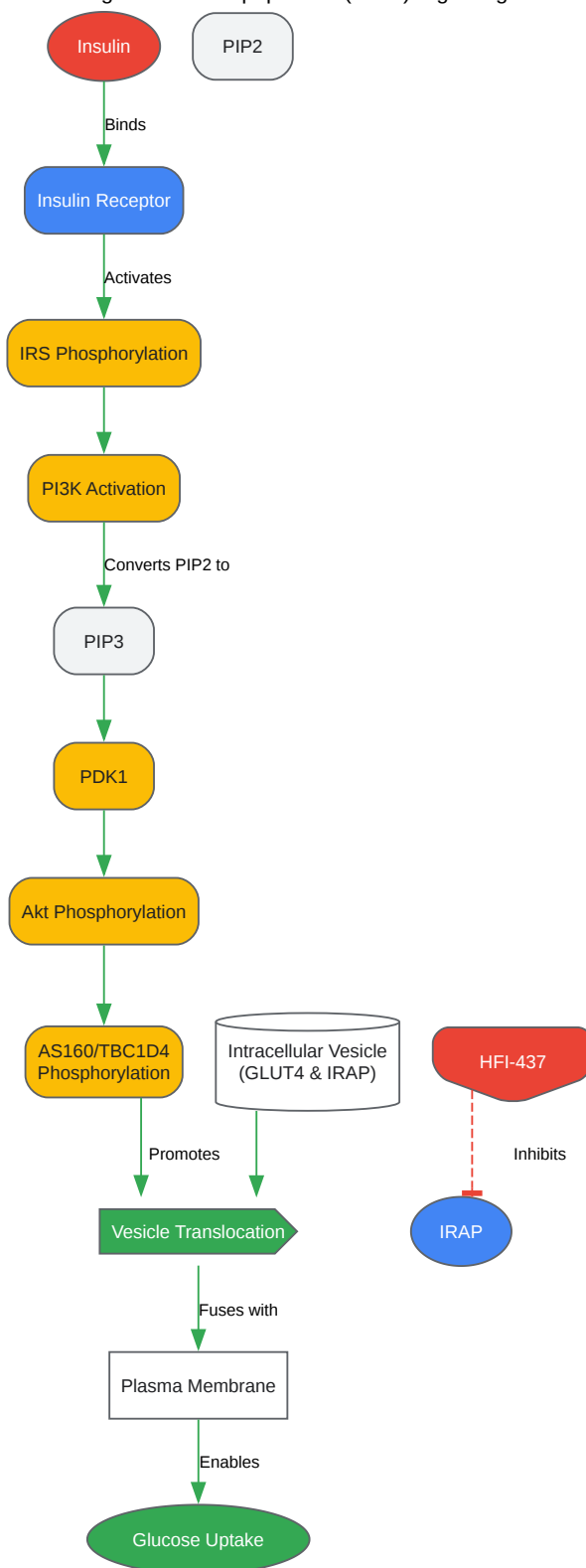
Property	Value	Reference
Molecular Weight	404.42 g/mol	[1][2]
Molecular Formula	C ₂₃ H ₂₀ N ₂ O ₅	[1][2]
CAS Number	1110650-74-2	[1][2]
Appearance	Off-white to light yellow solid	[1][3]
Solubility in DMSO	100 mg/mL (247.27 mM)	[1][3][4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1][3]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[1][3]

Signaling Pathway of Insulin-Regulated Aminopeptidase (IRAP)

HFI-437 exerts its effects by inhibiting the enzymatic activity of insulin-regulated aminopeptidase (IRAP). IRAP is a transmembrane zinc-metalloprotease that is co-localized with the glucose transporter GLUT4 in intracellular vesicles.[5] In response to insulin, these vesicles translocate to the plasma membrane, leading to an increase in glucose uptake by the cell. The inhibition of IRAP is being investigated as a therapeutic strategy for cognitive disorders.

Below is a diagram illustrating the signaling pathway leading to the translocation of IRAP and GLUT4 to the cell surface upon insulin stimulation.

Insulin-Regulated Aminopeptidase (IRAP) Signaling Pathway

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Caption: IRAP signaling pathway leading to GLUT4 translocation.

Experimental Protocols

1. Preparation of a 10 mM **HFI-437** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **HFI-437** in dimethyl sulfoxide (DMSO). It is critical to use anhydrous, high-purity DMSO to ensure the stability of the compound.

Materials:

- **HFI-437** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Procedure:

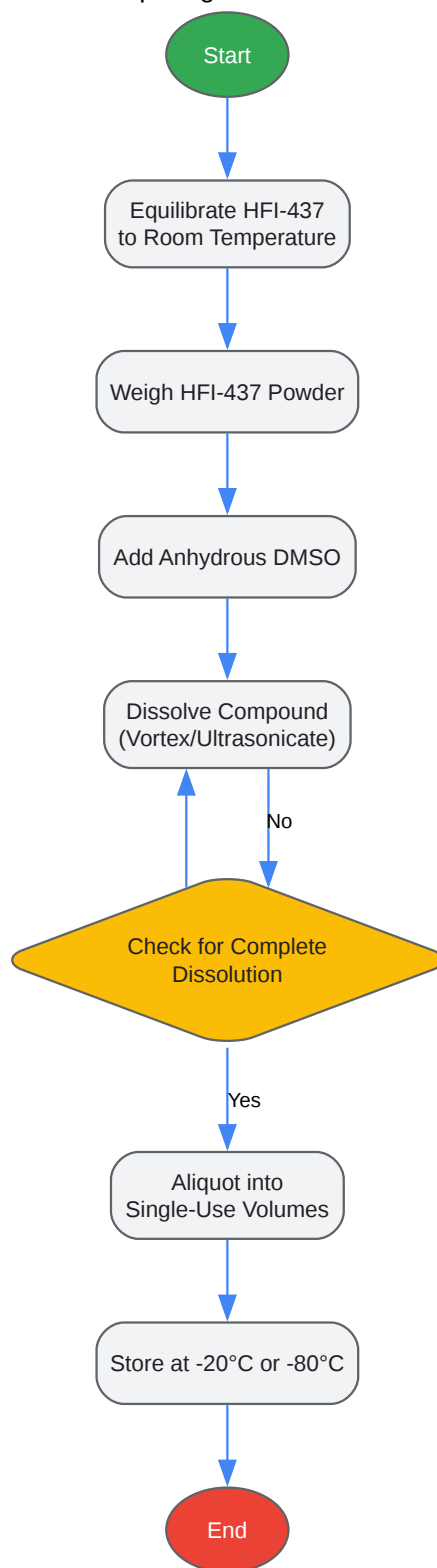
- **Equilibrate **HFI-437****: Allow the vial of **HFI-437** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weigh **HFI-437****: Accurately weigh the desired amount of **HFI-437** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.04 mg of **HFI-437** (Molecular Weight = 404.42 g/mol).
- **Add DMSO**: Add the calculated volume of DMSO to the vial containing the **HFI-437** powder. For 4.04 mg of **HFI-437**, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Dissolve the Compound**: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, use an ultrasonic bath for short intervals until the solution is clear.^{[1][3][4]} Note that hygroscopic DMSO can significantly impact solubility, so using a newly opened bottle is recommended.^{[1][3]}

- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[3\]](#)

2. Workflow for Preparing **HFI-437** Stock Solutions

The following diagram outlines the general workflow for preparing **HFI-437** stock solutions for use in research.

Workflow for Preparing HFI-437 Stock Solutions

[Click to download full resolution via product page](#)Caption: General workflow for **HFI-437** stock solution preparation.

Safety Precautions:

- Always handle **HFI-437** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **HFI-437** for complete safety and handling information.

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